

Demethylregelin: Unraveling its Role as a Demethylase Inhibitor

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Compound of Interest

Compound Name: *Demethylregelin*

Cat. No.: *B15610157*

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A comprehensive review of available scientific literature reveals no evidence to classify **Demethylregelin** as a demethylase inhibitor. As such, a direct comparison to known demethylase inhibitors, as initially proposed, cannot be conducted at this time.

Extensive searches of chemical databases, patent records, and scientific publications have yielded no studies identifying or characterizing **Demethylregelin** as an inhibitor of any demethylase enzyme. While the compound is known to be a natural product found in plants of the *Tripterygium* genus, its specific biological activities and potential molecular targets remain largely uninvestigated in the public domain.

Demethylase inhibitors are a class of molecules that play a crucial role in epigenetic research and drug development by targeting enzymes that remove methyl groups from DNA and histone proteins. These inhibitors are vital tools for studying the impact of methylation on gene expression and are being actively investigated for their therapeutic potential in various diseases, including cancer.

Prominent and well-characterized demethylase inhibitors fall into several classes, targeting enzymes like Lysine Specific Demethylase 1 (LSD1) or the Jumonji C (JmjC) domain-containing histone demethylases. For any meaningful comparison, data on a compound's inhibitory concentration (IC50), specificity for its target enzyme, mechanism of action, and effects in cellular and preclinical models are essential.

At present, such data for **Demethylregelin** is not available in the scientific literature. Therefore, the creation of a comparative guide, including data tables and experimental protocols as

requested, is not feasible.

Researchers and drug development professionals interested in the field of demethylase inhibition are encouraged to focus on well-documented inhibitors for which a robust body of experimental data exists. Future studies may elucidate the biological role of **Demethylregelin**, and should it be identified as a demethylase inhibitor, a comparative analysis would then be warranted.

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